

boiling point of 2-Chloro-3-pyridylamine

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Compound of Interest

Compound Name: 2-Chloro-3-pyridylamine

Cat. No.: B031603

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An In-depth Technical Guide on the Physicochemical Properties of **2-Chloro-3-pyridylamine**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the boiling point and other key physicochemical properties of **2-Chloro-3-pyridylamine** (CAS 6298-19-7). The information is intended for researchers, scientists, and professionals in drug development and chemical synthesis.

Physicochemical Data

2-Chloro-3-pyridylamine, also known as 3-Amino-2-chloropyridine, is a solid at room temperature. Its boiling point has been determined under reduced pressure. The quantitative data for its key physical and chemical properties are summarized in the table below for easy reference.

Property	Value	Conditions	Reference
Boiling Point	130-134 °C	at 17 torr (mmHg)	[1]
130-134 °C	at 12.7517 mmHg	[2][3]	
Melting Point	76-78 °C	(lit.)	[1][4][5]
77-82 °C	[1]		
Density	1.30 g/cm ³	[1]	
Flash Point	185 °C	[1][2]	
Water Solubility	30 g/L	at 20 °C	[1]
pKa	2.42 ± 0.10	Predicted	[1]
Molecular Formula	C ₅ H ₅ ClN ₂	[1][6]	
Molar Mass	128.56 g/mol	[1][6]	

Experimental Protocol: Boiling Point Determination under Reduced Pressure

The following is a generalized experimental protocol for the determination of the boiling point of a solid compound like **2-Chloro-3-pyridylamine** under reduced pressure. This method is based on standard laboratory techniques for vacuum distillation.

Objective: To determine the boiling point of **2-Chloro-3-pyridylamine** at a specific sub-atmospheric pressure.

Apparatus:

- Short-path distillation apparatus (or similar micro-distillation setup)
- Round-bottom flask
- Thermometer and thermometer adapter
- Condenser

- Receiving flask
- Vacuum pump
- Manometer (for pressure measurement)
- Heating mantle with a magnetic stirrer
- Boiling chips or a magnetic stir bar
- Cold trap

Procedure:

- **Sample Preparation:** A small quantity of **2-Chloro-3-pyridylamine** is placed in the round-bottom flask along with boiling chips or a magnetic stir bar to ensure smooth boiling.
- **Apparatus Assembly:** The distillation apparatus is assembled. The thermometer bulb should be positioned so that the top of the bulb is level with the bottom of the side-arm leading to the condenser.
- **System Evacuation:** The apparatus is connected to a vacuum pump via a cold trap. The system is slowly evacuated to the desired pressure, which is monitored with a manometer.
- **Heating:** Once the desired pressure is stable, the sample is gently heated using the heating mantle. The stirring is initiated if a magnetic stir bar is used.
- **Boiling Point Observation:** The temperature is slowly increased until the liquid begins to boil and a ring of condensate appears on the thermometer bulb. The temperature at which the liquid is actively boiling and the condensate is in equilibrium with the vapor is recorded as the boiling point at that specific pressure.
- **Data Recording:** The observed boiling point and the corresponding pressure are recorded.
- **System Shutdown:** The heating is discontinued, and the apparatus is allowed to cool to room temperature before the vacuum is slowly released.

Synthetic Pathway Visualization

2-Chloro-3-pyridylamine is a valuable intermediate in organic synthesis. For instance, it is used in the preparation of various pharmaceutical and agricultural chemicals. A patent describes a method for its preparation from 2-pyridone, which involves a multi-step synthesis. The logical workflow for this synthesis is depicted in the diagram below.

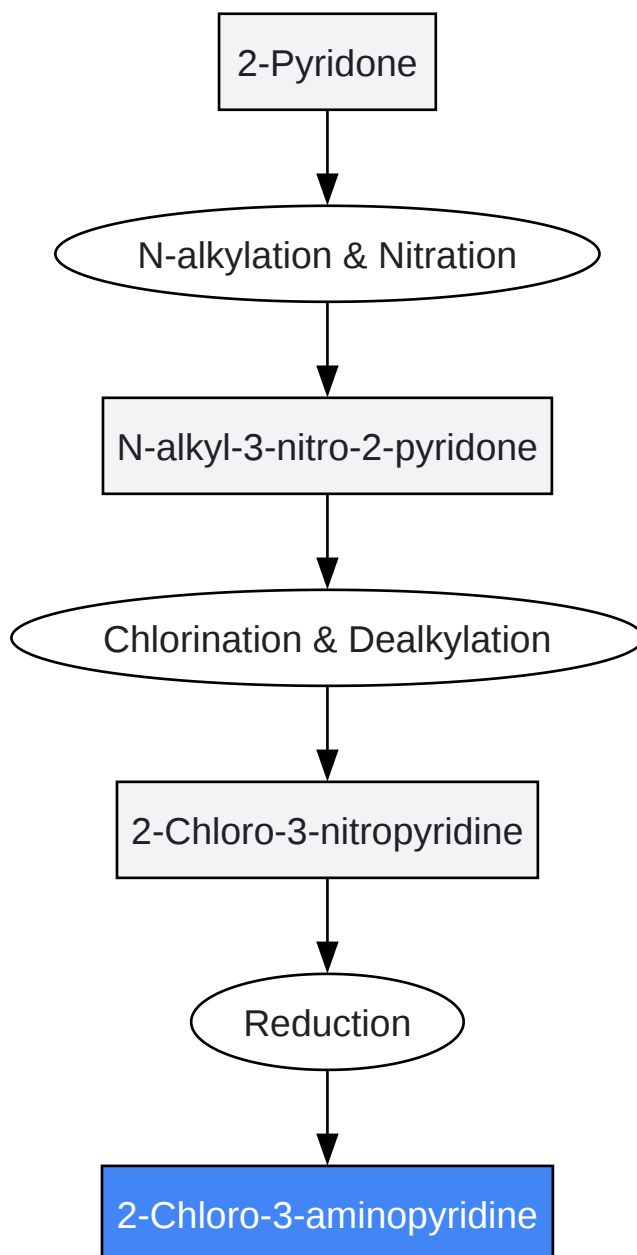


Figure 1. Synthetic Workflow for 2-Chloro-3-aminopyridine

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